

# Isopropanol Technical Support Center: Preventing Peroxide Formation

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## Compound of Interest

Compound Name: *gamma-Propanol*

CAS No.: 36294-23-2

Cat. No.: B1214555

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A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for the safe handling and storage of isopropanol (IPA). This resource is designed to provide in-depth guidance on preventing the formation of hazardous peroxides in stored isopropanol. As your Senior Application Scientist, my goal is to equip you with the necessary knowledge to ensure the integrity of your experiments and the safety of your laboratory personnel.

## Frequently Asked Questions (FAQs)

### Q1: Why is peroxide formation in isopropanol a concern for laboratory work?

Isopropanol is classified as a Group B peroxide-forming chemical, meaning it can form explosive levels of peroxides upon concentration.<sup>[1][2]</sup> The primary hazard arises when isopropanol containing peroxides is distilled, evaporated (e.g., in a rotovap), or allowed to evaporate, as peroxides are less volatile than the parent alcohol and can concentrate to dangerous levels.<sup>[3][4]</sup> These concentrated peroxides are highly unstable and can detonate

when subjected to heat, shock, or friction, posing a significant risk of explosion and serious injury.[5][6][7]

## Q2: What is the chemical mechanism behind peroxide formation in isopropanol?

Peroxide formation in isopropanol occurs through a free-radical chain reaction known as autoxidation, which is initiated by the presence of oxygen and accelerated by light and heat.[4][5][8] The process begins with the abstraction of a hydrogen atom from the isopropanol molecule, leading to the formation of a radical. This radical then reacts with molecular oxygen to form a peroxy radical, which can subsequently abstract a hydrogen atom from another isopropanol molecule to form a hydroperoxide and a new isopropanol radical, thus propagating the chain reaction.[9]

## Troubleshooting Guide

### Issue: I'm unsure if my stored isopropanol is safe to use.

Solution: All containers of isopropanol should be clearly labeled with the date of receipt and the date of opening.[7][10] It is recommended to test opened containers of isopropanol for peroxides every 12 months.[11][12] If the container shows any signs of peroxide formation, such as crystal formation, "wispieness" in the liquid, or discoloration, do not move or open it and contact your institution's Environmental Health and Safety (EHS) office immediately.[10][11]

### Issue: My isopropanol has been stored for over a year without testing. What should I do?

Solution: If an opened container of isopropanol has exceeded its recommended testing date, it should be tested for peroxides before use.[11] If you are not comfortable or equipped to test for peroxides, the isopropanol should be disposed of as hazardous waste.[13] Never assume that isopropanol is safe without proper testing, especially if it is to be used in a procedure involving concentration.

## Issue: I need to use uninhibited isopropanol for my experiment. What precautions should I take?

Solution: Whenever possible, purchase isopropanol with an added inhibitor like butylated hydroxytoluene (BHT).<sup>[5][14][15]</sup> If your application requires uninhibited isopropanol, purchase it in small quantities that will be used up quickly.<sup>[3][5]</sup> Uninhibited isopropanol should be stored under an inert atmosphere (e.g., nitrogen or argon) and tested for peroxides more frequently, ideally before each use, especially if it involves distillation or evaporation.<sup>[7][16]</sup>

## Experimental Protocols

### Protocol 1: Peroxide Detection in Isopropanol

This protocol describes two common methods for the qualitative and semi-quantitative detection of peroxides in isopropanol.

#### Method A: Potassium Iodide (Qualitative)

- In a clean, dry test tube, add 1 mL of the isopropanol sample.
- Add 1 mL of a freshly prepared 10% aqueous solution of potassium iodide.<sup>[17]</sup>
- Stopper the test tube and shake vigorously for 1 minute.
- A yellow to brown color indicates the presence of peroxides.<sup>[3][17]</sup> The intensity of the color is proportional to the peroxide concentration.

#### Method B: Peroxide Test Strips (Semi-Quantitative)

- Follow the manufacturer's instructions for the specific test strips being used.
- Typically, the test strip is briefly dipped into the isopropanol sample.<sup>[18]</sup>
- After removing the strip, shake off any excess liquid.
- If testing an organic solvent like isopropanol, it is often necessary to moisten the test pad with a drop of distilled water after the solvent has evaporated.<sup>[3][18]</sup>

- Compare the color of the test pad to the color scale provided with the kit to determine the peroxide concentration in parts per million (ppm).[\[18\]](#)

| Peroxide Concentration (ppm) | Recommended Action                                                                         |
|------------------------------|--------------------------------------------------------------------------------------------|
| 0-25                         | Safe for general use and distillation. <a href="#">[6]</a> <a href="#">[19]</a>            |
| 26-99                        | Safe for general use, but should not be distilled or concentrated. <a href="#">[19]</a>    |
| >100                         | Unsafe for use. Dispose of as hazardous waste.<br><a href="#">[6]</a> <a href="#">[19]</a> |

## Protocol 2: Removal of Peroxides from Isopropanol

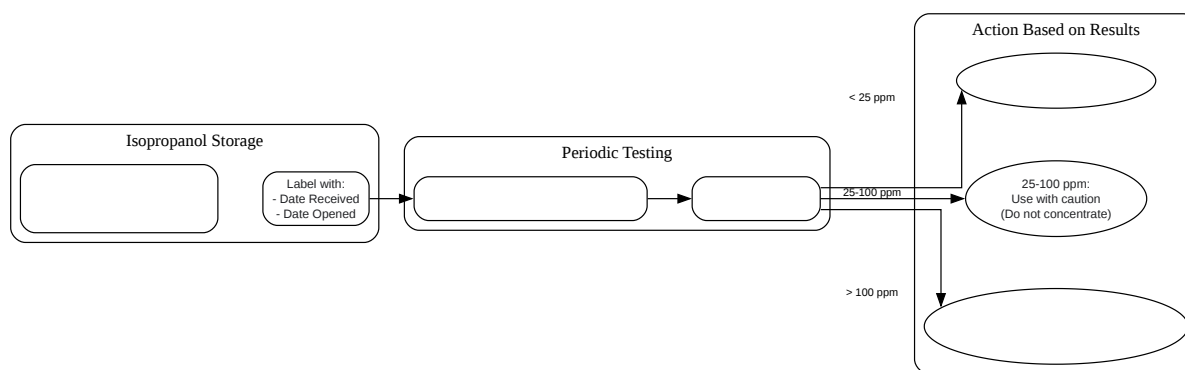
This protocol should only be performed by trained personnel in a properly ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, a face shield, and a flame-retardant lab coat.

- **Preparation of Ferrous Sulfate Solution:** Prepare a solution by dissolving 60 g of ferrous sulfate heptahydrate in 110 mL of water and adding 6 mL of concentrated sulfuric acid.
- **Peroxide Removal:** In a separatory funnel, shake the peroxide-containing isopropanol with an equal volume of the ferrous sulfate solution. The peroxides are reduced by the ferrous ions.[\[1\]](#)
- **Separation:** Allow the layers to separate and discard the aqueous (bottom) layer.
- **Washing:** Wash the isopropanol with a 5-10% sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with water.
- **Drying:** Dry the purified isopropanol over an appropriate drying agent (e.g., anhydrous magnesium sulfate).
- **Re-testing:** After treatment, the isopropanol should be re-tested to ensure that the peroxide concentration is below the acceptable limit for its intended use.

- Stabilization: If the isopropanol is to be stored, add a stabilizer such as BHT at a concentration of 0.001% to 0.01%.

## Visual Guides

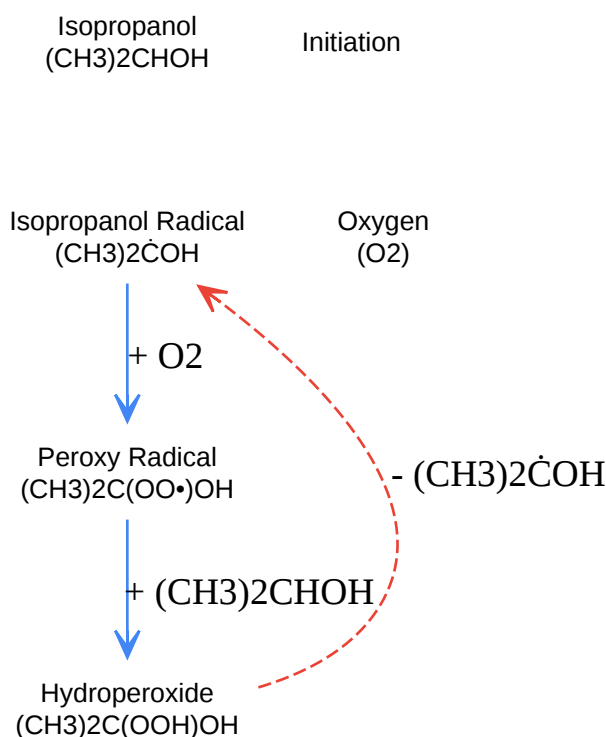
### Peroxide Formation and Prevention Workflow



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Caption: Decision workflow for the safe storage and handling of isopropanol.

## Mechanism of Isopropanol Autoxidation



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Caption: Simplified free-radical mechanism of peroxide formation in isopropanol.

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